

Applications of p-Terphenyl-d14 in Environmental Sample Analysis: Application Notes and Protocols

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Compound of Interest

Compound Name: *p*-Terphenyl-d14

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For Researchers, Scientists, and Drug Development Professionals

This document provides detailed application notes and protocols for the use of **p-Terphenyl-d14** as a surrogate and internal standard in the analysis of environmental samples. It is intended for researchers, scientists, and professionals involved in environmental monitoring and analytical chemistry.

Introduction

p-Terphenyl-d14 is a deuterated aromatic hydrocarbon widely employed as a surrogate or internal standard in the analysis of persistent organic pollutants (POPs), particularly polycyclic aromatic hydrocarbons (PAHs) and polychlorinated biphenyls (PCBs), in various environmental matrices. Its chemical and physical properties are very similar to the target analytes, but its deuteration makes it distinguishable by mass spectrometry. This allows for accurate quantification by correcting for analyte losses during sample preparation and analysis.

Key Applications

p-Terphenyl-d14 is predominantly utilized in conjunction with gas chromatography-mass spectrometry (GC-MS) for the trace-level quantification of organic contaminants. Its application is crucial for ensuring the accuracy and reliability of analytical data in environmental studies.

Analysis of Polycyclic Aromatic Hydrocarbons (PAHs)

PAHs are a group of organic compounds that are of environmental concern due to their carcinogenic and mutagenic properties. Accurate monitoring of PAHs in soil, water, and air is essential for environmental risk assessment. **p-Terphenyl-d14** is commonly used as a surrogate standard in EPA methods such as 8270 for the determination of semivolatile organic compounds, including PAHs.[1]

Analysis of Polychlorinated Biphenyls (PCBs)

PCBs are a class of synthetic organic chemicals that are persistent in the environment and have been linked to various adverse health effects. Isotope dilution techniques using deuterated standards like **p-Terphenyl-d14** are considered a highly reliable method for the quantification of PCBs in environmental samples.[2] While other deuterated PCBs are often preferred as surrogates for PCB analysis, **p-terphenyl-d14** can be used in broader semivolatile methods that include PCBs.

Experimental Protocols

The following are detailed protocols for the analysis of PAHs in soil and water samples using **p-Terphenyl-d14** as a surrogate standard.

Protocol 1: Analysis of PAHs in Soil Samples by GC-MS

This protocol is based on methodologies adapted from established environmental analysis procedures.

1. Sample Preparation and Spiking:

- Weigh 10.0 ± 0.2 g of a homogenized and air-dried soil sample into an extraction thimble.[3]
- Spike the sample with 1.00 ± 0.05 mL of a 100 $\mu\text{g/mL}$ working solution of **p-Terphenyl-d14** in dichloromethane. This results in a spiking level of 100 μg of the surrogate per sample.[3]
- For every batch of 20 samples, a method blank and a quality control sample should be prepared and subjected to the same procedure.[4]

2. Extraction:

- Place the thimble in a Soxhlet apparatus.
- Add 120 ± 5 mL of dichloromethane to the round-bottomed flask.[3]
- Extract the sample for 6 hours.[3]
- Alternatively, ultrasonic extraction can be used. Add 50 mL of a 1:1 (v/v) mixture of n-hexane and dichloromethane to the sample in a centrifuge tube, vortex for 1 minute, and sonicate for 3 hours at 80°C.[5]

3. Cleanup:

- Concentrate the extract to approximately 1 mL using a rotary evaporator or a gentle stream of nitrogen.
- Prepare a cleanup column packed with activated silica gel or Florisil.
- Transfer the concentrated extract to the column and elute the PAH fraction with an appropriate solvent mixture (e.g., hexane/dichloromethane).

4. GC-MS Analysis:

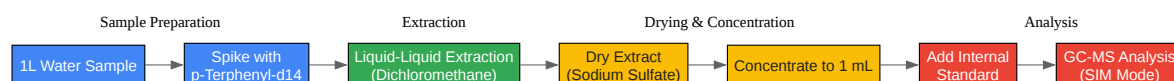
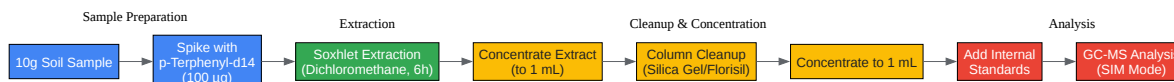
- Concentrate the cleaned extract to a final volume of 1 mL.
- Add a deuterated PAH internal standard mixture (e.g., naphthalene-d8, acenaphthene-d10, phenanthrene-d10, chrysene-d12, and perylene-d12) to the final extract prior to analysis.[5]
- Inject 1 μ L of the final extract into the GC-MS system.
- The GC-MS is operated in Selective Ion Monitoring (SIM) mode, monitoring characteristic ions for each target PAH and **p-Terphenyl-d14** (m/z 244, 122, 212).[1]

5. Quantification:

- Quantification is performed using the internal standard method. A calibration curve is generated by plotting the response ratio (peak area of native PAH / peak area of the corresponding internal standard) against the concentration ratio.

- The recovery of **p-Terphenyl-d14** is calculated to assess the efficiency of the sample preparation process.

Workflow for PAH Analysis in Soil



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